

An In-depth Technical Guide to **tert-Butyl [4,4'-bipiperidine]-1-carboxylate**

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Compound of Interest

Compound Name: *tert-Butyl [4,4'-bipiperidine]-1-carboxylate*

Cat. No.: B112094

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For Researchers, Scientists, and Drug Development Professionals

Introduction

tert-Butyl [4,4'-bipiperidine]-1-carboxylate is a heterocyclic organic compound that serves as a crucial building block in medicinal chemistry and drug discovery. Its rigid bipiperidine scaffold, combined with the versatile tert-butoxycarbonyl (Boc) protecting group, makes it a valuable intermediate for the synthesis of complex bioactive molecules. This technical guide provides a comprehensive overview of its molecular structure, physicochemical properties, synthesis, and applications, with a focus on its role in the development of novel therapeutics.

Molecular Structure and Properties

tert-Butyl [4,4'-bipiperidine]-1-carboxylate possesses a molecular structure characterized by two piperidine rings linked at their 4-positions. One of the piperidine nitrogen atoms is protected by a tert-butoxycarbonyl (Boc) group. This structural arrangement imparts a degree of conformational rigidity, which can be advantageous in designing molecules with specific binding properties.

Physicochemical Data

A summary of the key physicochemical properties of **tert-Butyl [4,4'-bipiperidine]-1-carboxylate** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₂₈ N ₂ O ₂	[1]
Molar Mass	268.39 g/mol	[1]
Appearance	White to off-white solid	
Boiling Point	363 °C	[1]
Density	1.028 g/cm ³	[1]
Flash Point	173 °C	[1]
CAS Number	171049-35-7	[1]

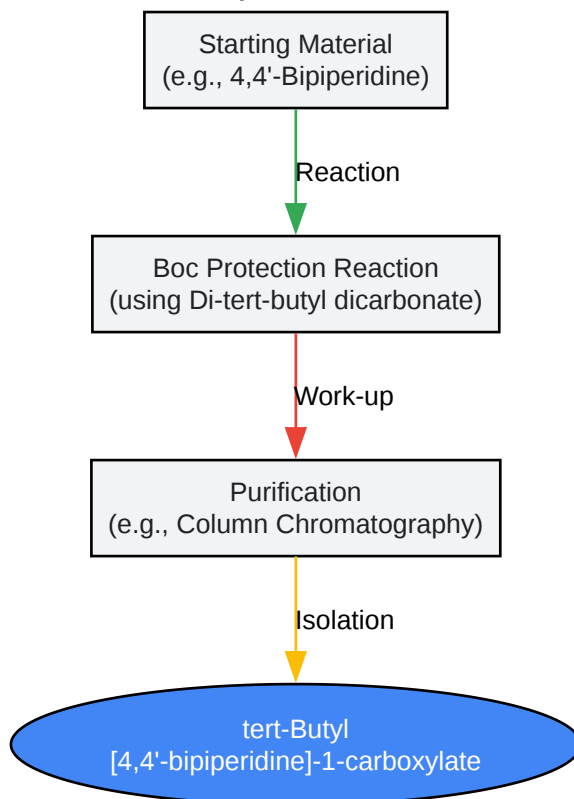
Synthesis and Characterization

The synthesis of **tert-Butyl [4,4'-bipiperidine]-1-carboxylate** is a critical process for its application in further chemical transformations. A general synthetic approach involves the protection of one of the nitrogen atoms of a 4,4'-bipiperidine precursor.

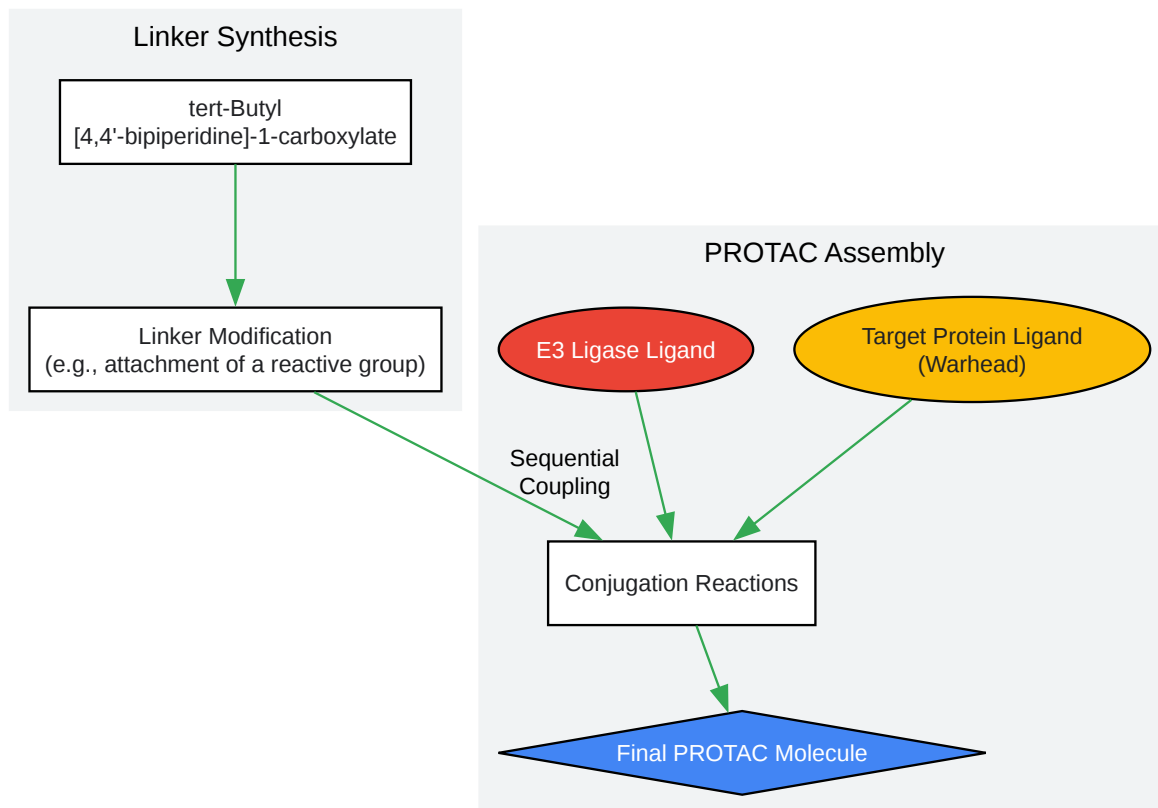
General Synthesis Workflow

The following diagram illustrates a typical workflow for the synthesis of **tert-Butyl [4,4'-bipiperidine]-1-carboxylate** from a suitable starting material.

General Synthesis Workflow



PROTAC Synthesis Workflow



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References

- 1. medchemexpress.com [medchemexpress.com]
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